

Application Notes: Preparing Jak-IN-27 Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Jak-IN-27*

Cat. No.: *B12397655*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Jak-IN-27 is a potent, orally active small molecule inhibitor of the Janus kinase (JAK) family.[1] [2] It demonstrates high selectivity for Tyrosine Kinase 2 (TYK2) and JAK1, with moderate activity against JAK3.[1][2] These kinases are critical components of the JAK-STAT signaling pathway, which transduces signals for a wide array of cytokines, interferons, and growth factors involved in immunity and inflammation.[3][4] By inhibiting these kinases, **Jak-IN-27** effectively blocks the downstream phosphorylation of Signal Transducer and Activator of Transcription (STAT) proteins, preventing their translocation to the nucleus and subsequent modulation of gene transcription.[1][3] This mechanism makes **Jak-IN-27** a valuable tool for investigating autoimmune diseases, inflammatory conditions, and certain cancers.[3] Proper preparation of a stable, concentrated stock solution is the first critical step for accurate and reproducible in vitro and in vivo experimental results.

Data Presentation

Chemical and Physical Properties of Jak-IN-27

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₁ F ₂ N ₇ O	[2]
Molecular Weight	413.42 g/mol	[2]
CAS Number	2673176-36-6	[2]
Appearance	Solid	
Purity	≥95% (HPLC Recommended)	

Solubility and Storage of Jak-IN-27

Solvent	Solubility	Recommended Storage Conditions	Reference
Dimethyl Sulfoxide (DMSO)	Soluble (Quantitative data not specified; test for desired concentration)	-80°C for solution	[1]
Solid Compound	N/A	-20°C, protect from light	[1]

Experimental Protocols

Protocol: Preparation of a 10 mM Jak-IN-27 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Jak-IN-27**, a commonly used concentration for in vitro assays.

Objective: To prepare a 10 mM stock solution of **Jak-IN-27** in high-quality, anhydrous Dimethyl Sulfoxide (DMSO).

Materials:

- **Jak-IN-27** powder (MW: 413.42 g/mol)

- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes or cryovials
- Pipette tips

Equipment:

- Calibrated analytical balance
- Fume hood
- Vortex mixer
- Calibrated micropipettes

Safety Precautions:

- **Jak-IN-27** is a potent bioactive compound. The toxicological properties have not been fully investigated.[\[5\]](#)
- Always handle the solid powder and DMSO solution inside a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.
- Avoid inhalation of the powder and direct contact with skin or eyes.[\[5\]](#) In case of contact, wash the affected area thoroughly with water.[\[5\]](#)

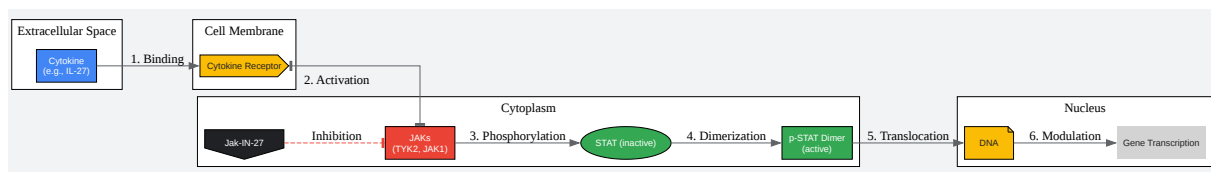
Procedure:

- Equilibrate Reagents: Allow the vial of **Jak-IN-27** powder to warm to room temperature before opening to prevent condensation of moisture.
- Calculate Required Mass: To prepare a 10 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
(mg/g)

- Example for 1 mL of 10 mM stock:
- $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 413.42 \text{ g/mol} \times 1000 \text{ mg/g}$
- $\text{Mass (mg)} = 4.13 \text{ mg}$
- Weighing: Carefully weigh out the calculated amount (e.g., 4.13 mg) of **Jak-IN-27** powder on an analytical balance.
- Dissolution:
 - Add the weighed **Jak-IN-27** powder to a sterile vial.
 - Using a calibrated micropipette, add the calculated volume of DMSO (e.g., 1 mL) to the vial.
 - Cap the vial tightly.
- Mixing: Vortex the solution for 1-2 minutes or until the solid is completely dissolved. A clear solution should be obtained. If precipitation occurs, gentle warming in a water bath (37°C) may aid dissolution.
- Aliquoting and Labeling:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile, light-protected vials.
 - Clearly label each aliquot with the compound name (**Jak-IN-27**), concentration (10 mM), solvent (DMSO), and the date of preparation.
- Storage: Store the aliquots at -80°C for long-term stability.^[1] When needed, thaw a single aliquot and use it for the experiment. Discard any unused portion of the thawed aliquot.

Visualizations

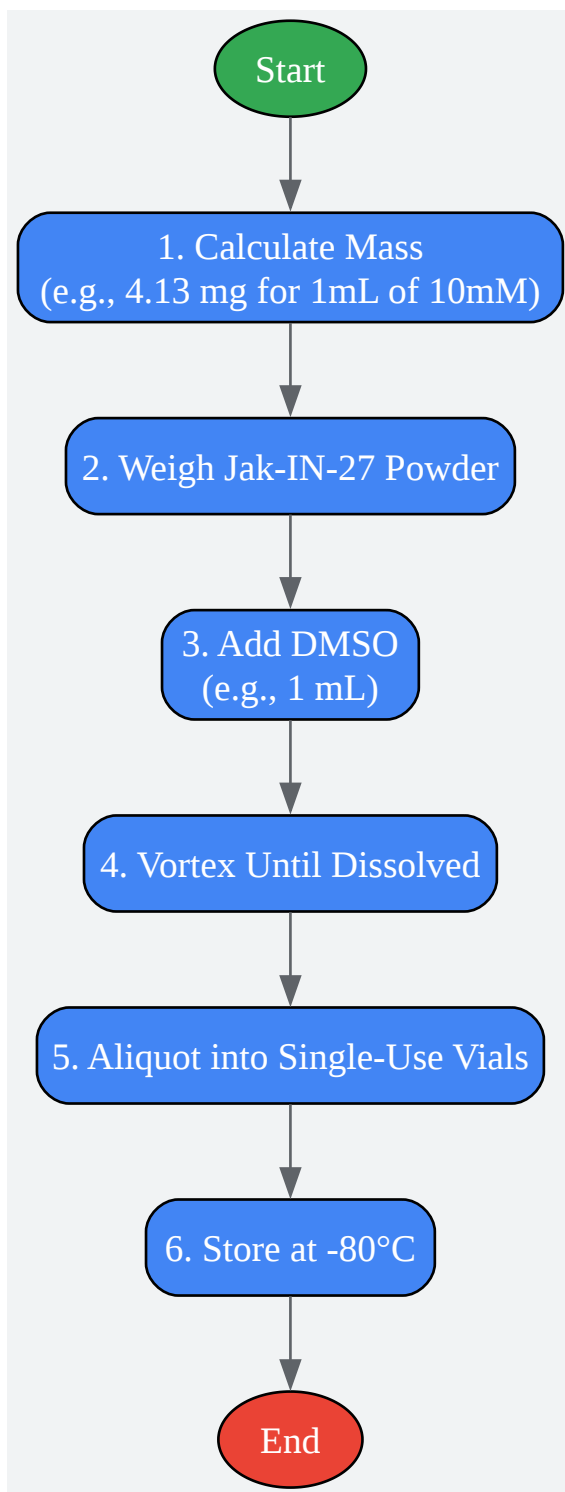
Signaling Pathway



[Click to download full resolution via product page](#)

Caption: The JAK-STAT signaling pathway and the inhibitory action of **Jak-IN-27**.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of a **Jak-IN-27** stock solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SYK/JAK-IN-1[2737326-28-0]MSDS [dcchemicals.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Janus kinase inhibitor - Wikipedia [en.wikipedia.org]
- 4. Molecular Structure and Function of Janus Kinases: Implications for the Development of Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 5. stemcell.com [stemcell.com]
- To cite this document: BenchChem. [Application Notes: Preparing Jak-IN-27 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12397655#preparing-jak-in-27-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com